

Thermogravimetric Analysis of Ibuprofen Sodium Dihydrate: A Technical Guide

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Compound of Interest

Compound Name: *Ibuprofen (sodium)*

Cat. No.: *B8756331*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the thermogravimetric analysis (TGA) of ibuprofen sodium dihydrate. The document details the thermal decomposition pathway, presents quantitative data in a structured format, and offers a standardized experimental protocol for conducting TGA on this important pharmaceutical compound. This guide is intended to support research, development, and quality control activities where an understanding of the thermal properties of ibuprofen sodium dihydrate is critical.

Introduction to the Thermal Behavior of Ibuprofen Sodium Dihydrate

Ibuprofen sodium dihydrate ($C_{13}H_{17}NaO_2 \cdot 2H_2O$) is the salt form of the widely used non-steroidal anti-inflammatory drug (NSAID), ibuprofen. The presence of two water molecules in its crystal lattice makes it a hydrate, and its thermal behavior is characterized by a distinct two-stage process: dehydration followed by the decomposition of the resulting anhydrous salt. Thermogravimetric analysis is a critical technique for elucidating these events, providing quantitative information on the temperature ranges of these transitions and the associated mass losses. Such data is vital for understanding the material's stability, informing drying processes during manufacturing, and for quality control purposes.

Thermal Decomposition Pathway

The thermal analysis of ibuprofen sodium dihydrate reveals a sequential process initiated by the loss of its water of hydration, followed by the decomposition of the anhydrous ibuprofen sodium salt at a higher temperature.

The first event is the dehydration, where the two molecules of water are released from the crystal structure. This is followed by the thermal decomposition of the remaining anhydrous ibuprofen sodium.

Quantitative TGA Data Summary

The following tables summarize the key quantitative data obtained from the thermogravimetric analysis of ibuprofen sodium dihydrate.

Table 1: Dehydration of Ibuprofen Sodium Dihydrate

Parameter	Value	Reference
Temperature Range	30°C - 100°C	[1][2]
Onset Temperature	~50°C	[2]
Peak Temperature (DTG)	Not explicitly stated	
Mass Loss (Experimental)	~13.0% - 13.5%	[1][2]
Mass Loss (Theoretical)	13.6%	
Product	Anhydrous Ibuprofen Sodium	[1]

Table 2: Decomposition of Anhydrous Ibuprofen Sodium

Parameter	Value	Reference
Melting Point	~200.8°C	[1]
Onset of Decomposition	Above melting point	[1]
Temperature Range	Not explicitly detailed for the sodium salt	[3]
Mass Loss	Not explicitly detailed for the sodium salt	
Gaseous Products	Expected to include CO ₂ and hydrocarbons	
Residue	Not explicitly detailed for the sodium salt	

Experimental Protocol for TGA of Ibuprofen Sodium Dihydrate

This section provides a detailed methodology for the thermogravimetric analysis of ibuprofen sodium dihydrate.

4.1 Instrumentation and Materials

- Instrument: A calibrated thermogravimetric analyzer equipped with a sensitive microbalance and a furnace capable of controlled heating.
- Sample Pans: Open aluminum or platinum pans are recommended.
- Purge Gas: High-purity nitrogen at a constant flow rate.
- Sample: Ibuprofen sodium dihydrate powder.

4.2 Experimental Parameters

Parameter	Recommended Setting
Sample Mass	5 - 10 mg
Heating Rate	10 °C/min
Temperature Range	Ambient to 600°C
Purge Gas Flow Rate	20 - 50 mL/min
Atmosphere	Inert (Nitrogen)

4.3 Procedure

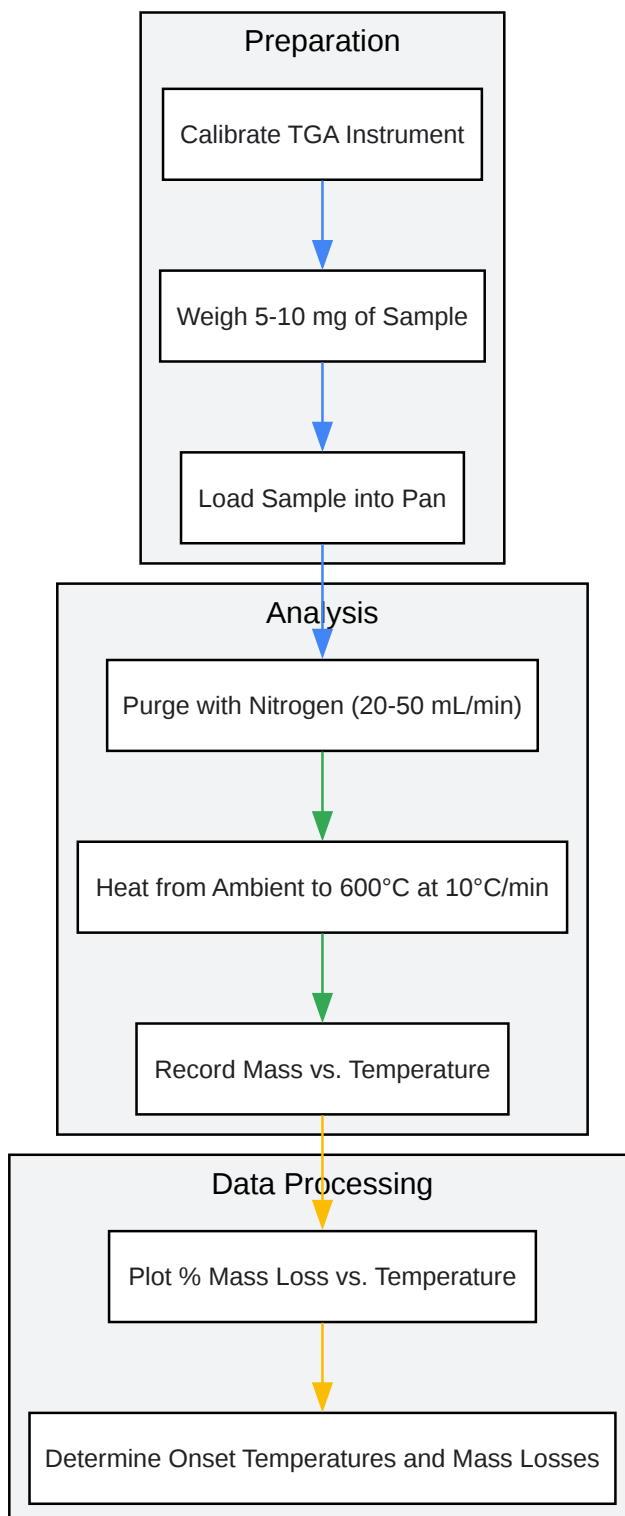
- Instrument Preparation:
 - Ensure the TGA instrument is clean and calibrated according to the manufacturer's specifications.
 - Set the purge gas flow to the desired rate and allow the system to stabilize.
- Sample Preparation:
 - Accurately weigh 5-10 mg of the ibuprofen sodium dihydrate sample into a tared TGA pan.
 - Distribute the sample evenly across the bottom of the pan to ensure uniform heating.
- TGA Analysis:
 - Load the sample pan into the TGA furnace.
 - Start the analysis using the parameters outlined in Table 3. The instrument will record the sample mass as a function of temperature.
- Data Analysis:
 - Plot the percentage mass loss versus temperature.
 - Determine the onset temperature and the percentage mass loss for the dehydration step.

- Determine the onset temperature for the decomposition of the anhydrous salt.
- The derivative of the TGA curve (DTG curve) can be used to identify the temperatures of the maximum rates of mass loss for each step.

Visualizations

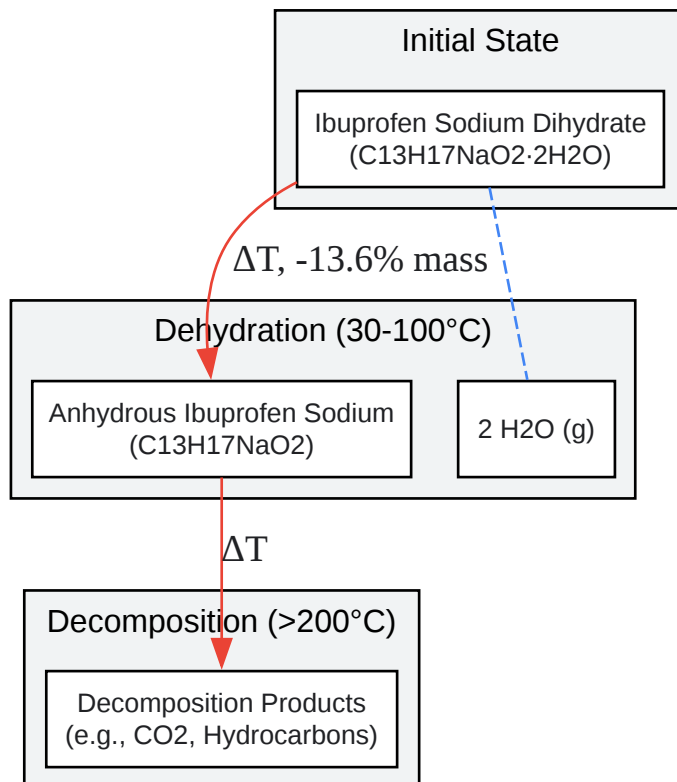
The following diagrams illustrate the experimental workflow and the thermal decomposition pathway of ibuprofen sodium dihydrate.

TGA Experimental Workflow for Ibuprofen Sodium Dihydrate

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TGA Experimental Workflow

Thermal Decomposition Pathway of Ibuprofen Sodium Dihydrate



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Thermal Decomposition Pathway

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